

# "Antioxidant agent-2" off-target effects in cellular assays

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## Compound of Interest

Compound Name: Antioxidant agent-2

Cat. No.: B12406136

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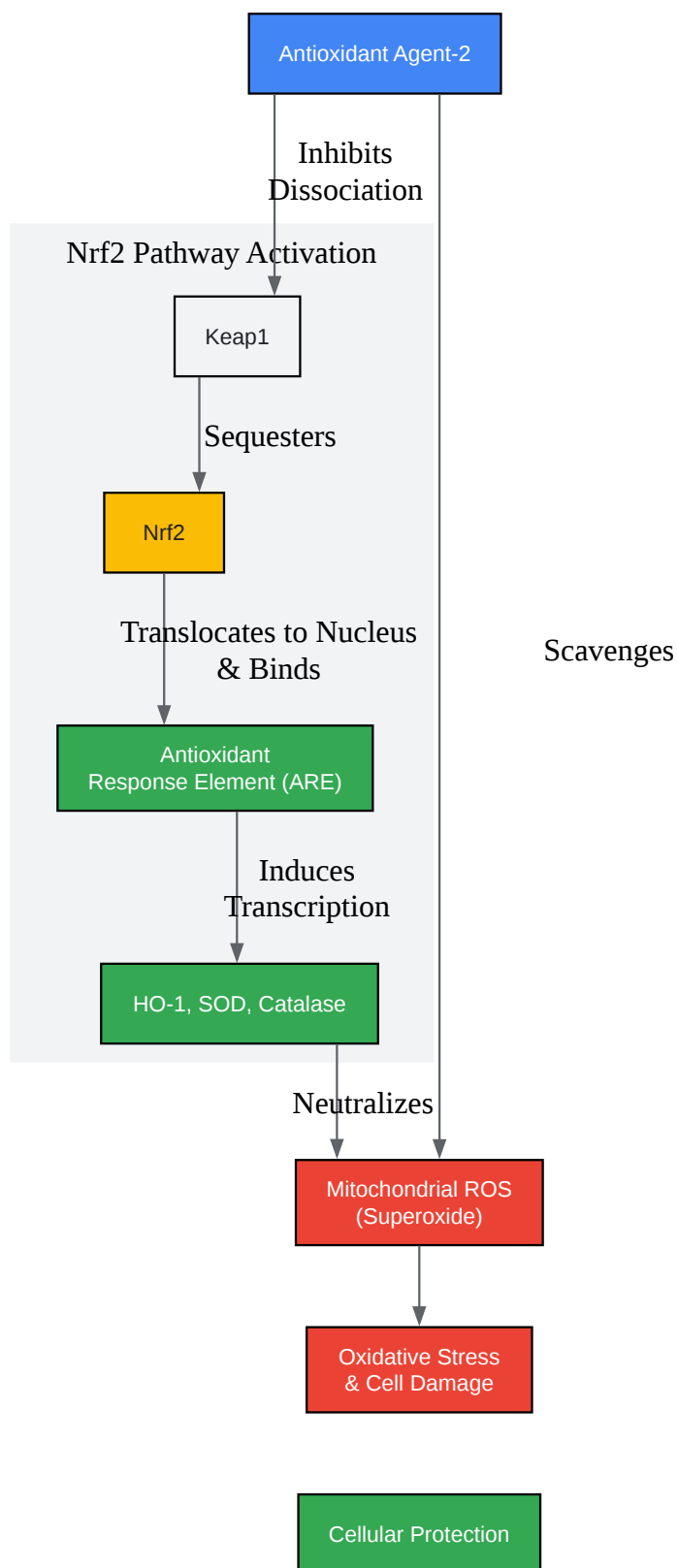
## Technical Support Center: Antioxidant Agent-2

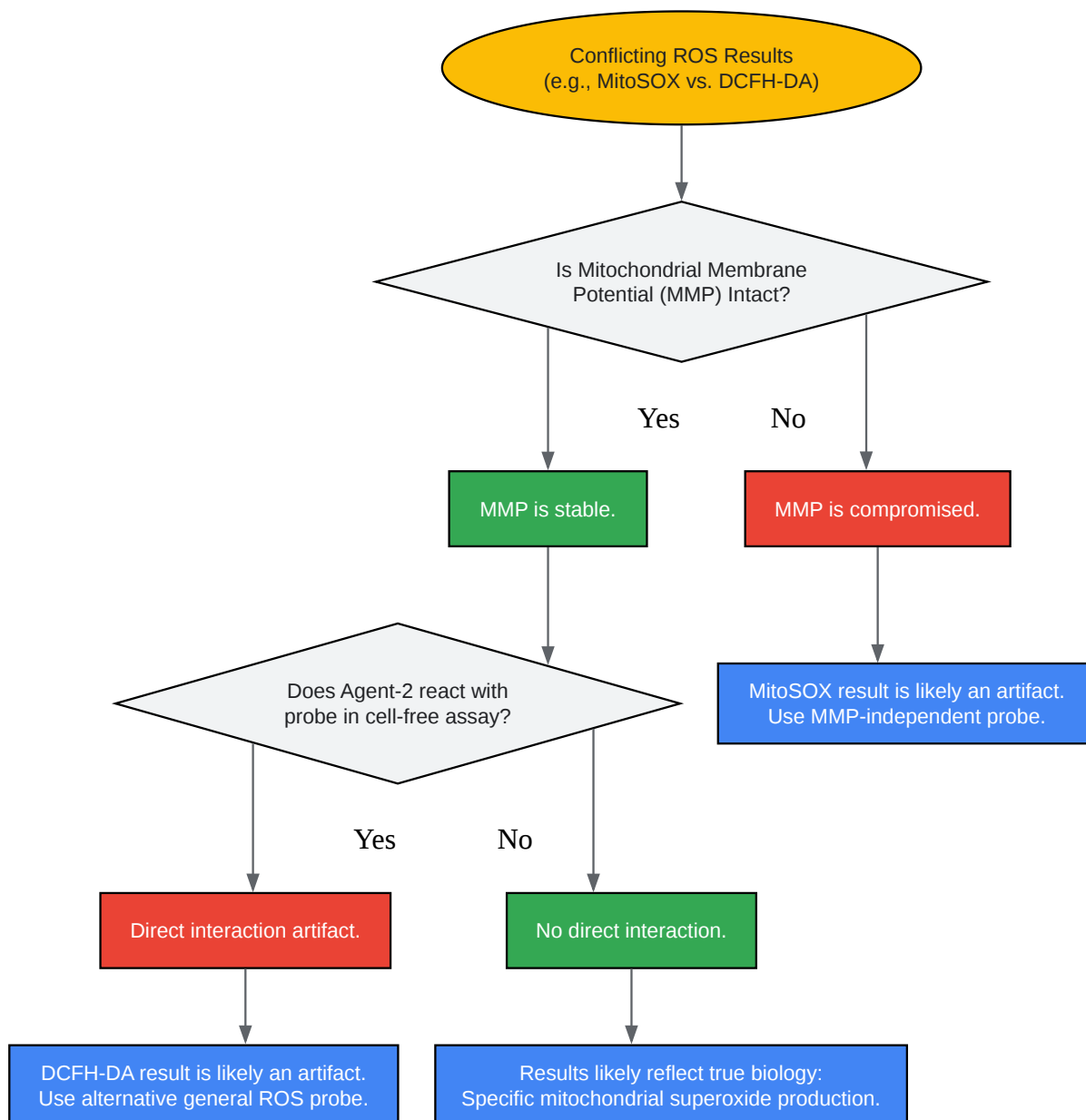
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers using **Antioxidant Agent-2** in cellular assays. The information is designed to help identify and resolve potential off-target effects and experimental artifacts.

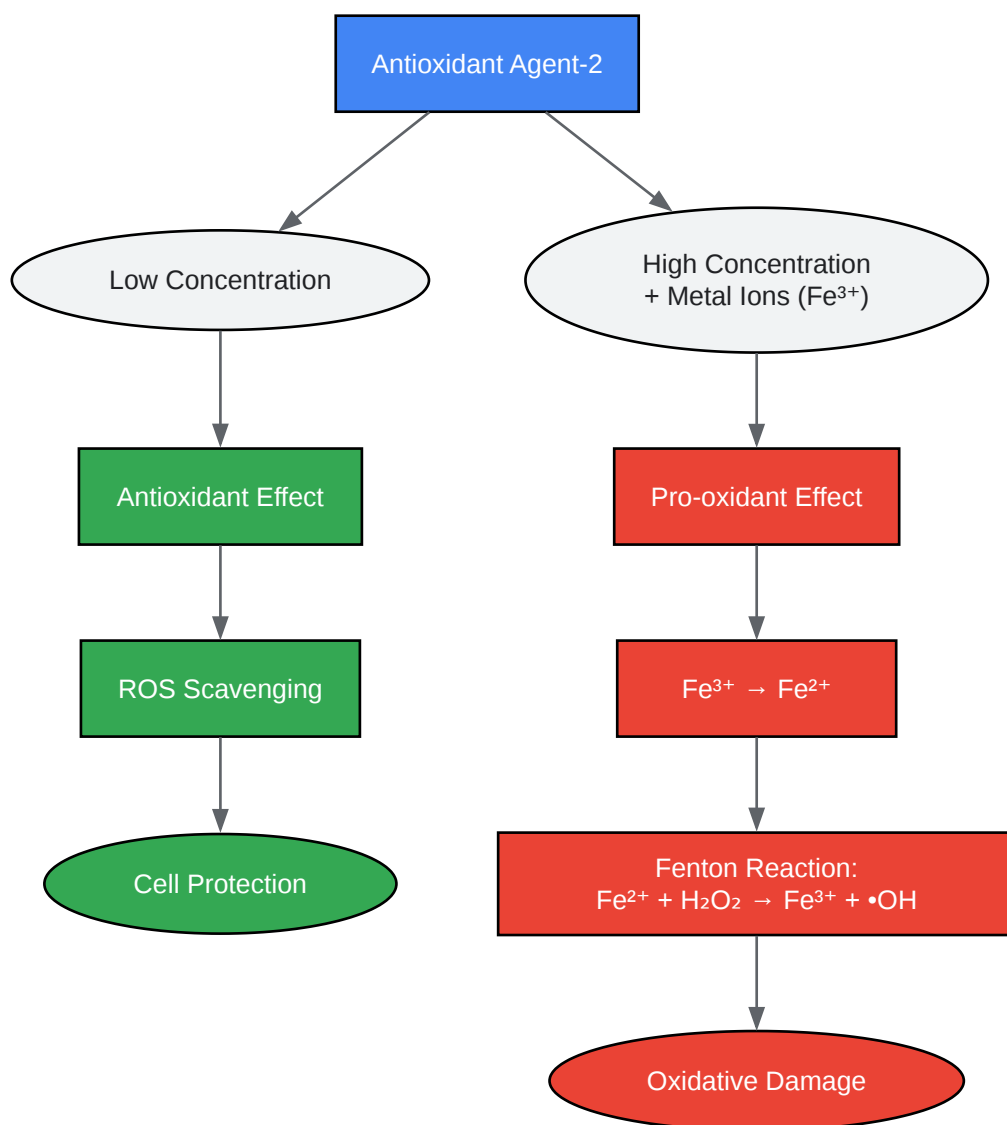
## Frequently Asked Questions (FAQs)

Q1: What is the intended mechanism of action for **Antioxidant Agent-2**?

**Antioxidant Agent-2** is a pyrazolone derivative designed as a potent free radical scavenger, specifically targeting mitochondrial superoxide. Its primary mechanism is to neutralize reactive oxygen species (ROS), thereby reducing oxidative stress and protecting cells from damage.[1][2][3] It is also thought to upregulate endogenous antioxidant pathways by activating the Nrf2 transcription factor, which increases the expression of enzymes like heme oxygenase-1 (HO-1). [4]







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## References

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